

# Proper Disposal Procedures for TPB15 (PMN P-20-0015)

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## Compound of Interest

Compound Name: TPB15

Cat. No.: B11936716

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **TPB15**, a chemical substance identified under the Premanufacture Notice (PMN) case number P-20-0015. The information herein is intended to supplement, not replace, institutional and regulatory guidelines. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

## Chemical Identification and Hazard Assessment

**TPB15** is a zwitterionic polysulfone polymer. Its generic chemical name is N-alkyl heteromonocyclic diphenolamide, polymer with Bisphenol A, haloaryl-substituted sulfone, compd. with cyclic sulfonate ester, polyaryl alcohol terminated. The United States Environmental Protection Agency (EPA) has reviewed this substance under the Toxic Substances Control Act (TSCA) and determined that it is not likely to present an unreasonable risk to health or the environment.

However, standard laboratory chemical handling precautions should always be observed. The environmental fate assessment indicates that while the substance is persistent, it has a low potential for bioaccumulation. It exhibits strong sorption to soil and sediment, with negligible migration to groundwater, and is expected to be significantly removed during wastewater treatment processes.

### Quantitative Data Summary

Property	Value/Description	Citation
PMN Number	P-20-0015	<a href="#">[1]</a> <a href="#">[2]</a>
Chemical Type	Zwitterionic polysulfone polymer	<a href="#">[1]</a>
EPA Risk Assessment	Not likely to present an unreasonable risk	<a href="#">[2]</a> <a href="#">[3]</a>
Persistence	Very persistent	
Bioaccumulation Potential	Low	
Wastewater Treatment Removal	90% (via sorption)	
Sorption to Soil/Sediment	Very strong	
Groundwater Migration	Negligible	

## Personal Protective Equipment (PPE)

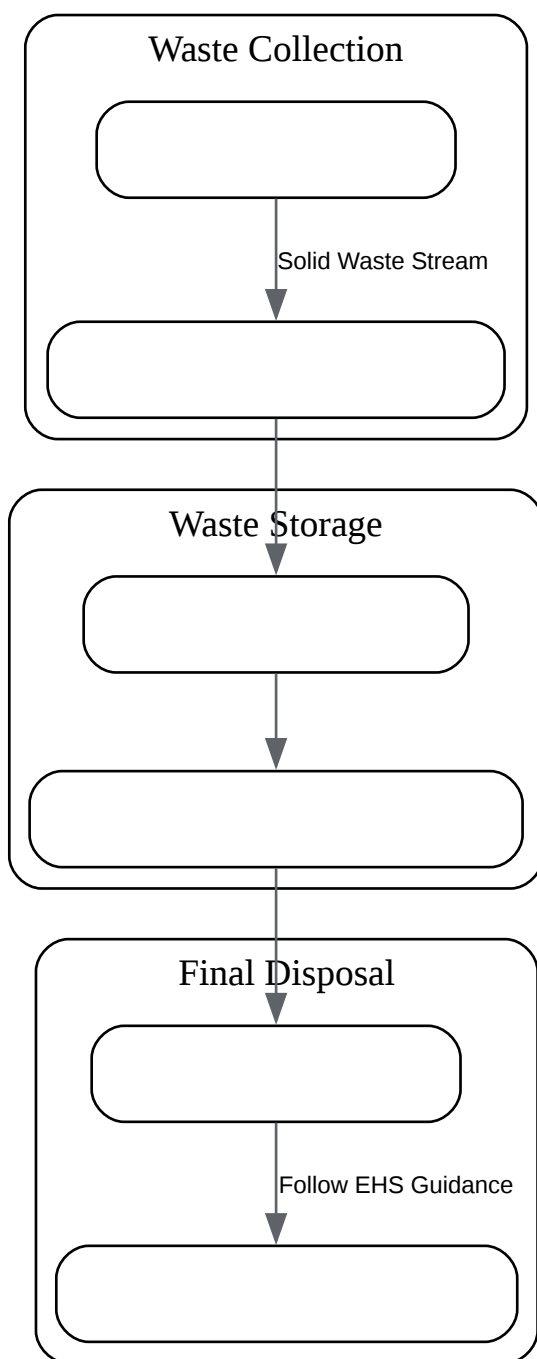
When handling **TPB15** for disposal, the following standard PPE should be worn to minimize any potential for contact:

- Gloves: Nitrile or other chemically resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

## Step-by-Step Disposal Procedures

The following procedure outlines the recommended steps for the disposal of **TPB15** waste. This workflow is designed to ensure safe handling and compliance with general laboratory waste management practices.

Experimental Workflow: **TPB15** Disposal



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*Workflow for the proper disposal of **TPB15**.*

Detailed Methodologies:

- Waste Segregation:

- Collect all solid waste materials contaminated with **TPB15** (e.g., weigh boats, contaminated gloves, paper towels) separately from other laboratory waste streams.
- Do not mix **TPB15** waste with hazardous chemical waste (e.g., solvents, reactive chemicals) unless explicitly instructed to do so by your EHS department.
- Containerization:
  - Place the segregated **TPB15** solid waste into a durable, leak-proof container with a secure lid.
  - Clearly label the container as "**TPB15** Waste" or with the full chemical name if required by your institution. Include the date of waste generation.
- Storage:
  - Store the sealed waste container in a designated waste accumulation area within the laboratory.
  - This area should be away from general laboratory traffic and clearly marked.
- Consultation with EHS:
  - Contact your institution's Environmental Health and Safety (EHS) department to inform them of the **TPB15** waste.
  - Provide them with all available information on the chemical, including its PMN number (P-20-0015) and the EPA's risk assessment.
- Professional Disposal:
  - Arrange for the collection and disposal of the **TPB15** waste through your institution's approved waste management vendor.
  - Follow all instructions provided by the EHS department and the waste vendor for packaging and pickup.

## Emergency Procedures

- Spills: In the event of a spill, wear appropriate PPE. For a solid spill, gently sweep the material to avoid creating dust and place it in the designated waste container. Clean the spill area with soap and water.
- Personal Contact:
  - Eyes: If **TPB15** comes into contact with the eyes, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.
  - Skin: Wash the affected area thoroughly with soap and water.
  - Inhalation: Move to fresh air.
  - Ingestion: Seek immediate medical attention.

By adhering to these procedures, researchers can ensure the safe and environmentally responsible disposal of **TPB15**, aligning with best practices for laboratory safety and chemical handling.

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## References

- 1. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 2. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 3. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
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